

Application Note: GC-MS Analysis of 5-Methylhexanenitrile

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Compound of Interest

Compound Name: 5-Methylhexanenitrile

Cat. No.: B103281

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Abstract

This application note presents a detailed protocol for the qualitative and quantitative analysis of **5-Methylhexanenitrile** using Gas Chromatography-Mass Spectrometry (GC-MS). The methodology outlined provides a robust framework for the separation, identification, and quantification of this compound, which is relevant in various chemical and pharmaceutical research settings. The protocol includes sample preparation, instrument parameters, and data analysis guidelines.

Introduction

5-Methylhexanenitrile (C₇H₁₃N) is a nitrile compound with a molecular weight of 111.18 g/mol. [1][2][3][4][5] Accurate and reliable analytical methods are essential for its characterization, purity assessment, and quantification in various matrices. Gas Chromatography-Mass Spectrometry (GC-MS) offers high sensitivity and specificity, making it a powerful technique for the analysis of volatile and semi-volatile compounds like **5-Methylhexanenitrile**. This document provides a comprehensive method for its analysis.

Experimental Protocol

This section details the materials, sample preparation, and instrumental conditions for the GC-MS analysis of **5-Methylhexanenitrile**.

Materials and Reagents

- Solvent: Dichloromethane (DCM), HPLC grade or equivalent
- Standard: **5-Methylhexanenitrile** (CAS: 19424-34-1), >98% purity[1][2][3][4][5]
- Internal Standard (IS): n-Dodecane or other suitable non-interfering compound
- Volumetric flasks, pipettes, and autosampler vials

Standard and Sample Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **5-Methylhexanenitrile** and dissolve it in 10 mL of dichloromethane in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with dichloromethane to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- Internal Standard Spiking: Spike all working standards and samples with the internal standard at a constant concentration (e.g., 10 µg/mL).
- Sample Preparation: For liquid samples, dilute an accurately measured volume with dichloromethane to fall within the calibration range. For solid samples, an extraction step (e.g., sonication with dichloromethane) may be necessary, followed by filtration and dilution. Headspace or solid-phase microextraction (SPME) techniques can also be employed for volatile sample matrices.[6]

GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 8890 GC or equivalent
- Mass Spectrometer: Agilent 5977B MSD or equivalent
- Autosampler: Agilent 7693A or equivalent

Table 1: GC-MS Instrument Parameters

Parameter	Value
GC Inlet	
Injection Mode	Splitless
Injection Volume	1 µL
Inlet Temperature	250 °C
Column	
Column Type	HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent non-polar column
Carrier Gas	Helium
Flow Rate	1.0 mL/min (Constant Flow)
Oven Program	
Initial Temperature	60 °C, hold for 2 min
Ramp Rate	10 °C/min
Final Temperature	280 °C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Mass Range	35 - 350 amu (Full Scan)
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Data Acquisition	Full Scan for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis

Data Presentation

Quantitative data for **5-Methylhexanenitrile** is summarized in the table below. The primary ions for quantification in SIM mode should be selected based on the mass spectrum of the compound.

Table 2: Quantitative Data for **5-Methylhexanenitrile**

Parameter	Value	Reference
Molecular Formula	C7H13N	[1] [2] [3] [4] [5]
Molecular Weight	111.18 g/mol	[1] [2] [3] [4] [5]
CAS Number	19424-34-1	[1] [2] [3] [4] [5]
Kovats Retention Index (Non-polar column)	910 - 929	[1]
Kovats Retention Index (Polar column)	1337 - 1358	[1]
Top m/z Peaks (EI)	41, 43	[1]
Quantification Ion (SIM)	41 (primary), 43, 56, 111 (qualifiers)	Suggested based on spectral data
Expected Retention Time	Approx. 7-9 min (with the specified method)	Estimated

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of **5-Methylhexanenitrile**.



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Caption: Workflow for the GC-MS analysis of **5-Methylhexanenitrile**.

Conclusion

The GC-MS method described in this application note provides a reliable and robust protocol for the analysis of **5-Methylhexanenitrile**. The detailed experimental conditions and data presentation serve as a valuable resource for researchers, scientists, and professionals in drug development requiring accurate and precise quantification of this compound. The use of an internal standard and the option for SIM mode analysis can further enhance the accuracy and sensitivity of the method.

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